

# An In-depth Technical Guide to 2,3-Dibromohexane

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## Compound of Interest

Compound Name: 2,3-Dibromohexane

Cat. No.: B1593665

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This technical guide provides a comprehensive overview of **2,3-Dibromohexane**, including its chemical identity, physicochemical properties, and available synthetic methodologies. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity

The nomenclature and various identifiers for **2,3-Dibromohexane** are crucial for accurate documentation and research.

IUPAC Name: **2,3-dibromohexane**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Due to the presence of two chiral centers at positions 2 and 3, **2,3-Dibromohexane** can exist as different stereoisomers, such as (2R,3R)-**2,3-dibromohexane** and (2R,3S)-**2,3-dibromohexane**.[\[4\]](#)[\[5\]](#)

Synonyms: A variety of synonyms are used to refer to this compound in literature and chemical databases. These include:

- Hexane, 2,3-dibromo-[\[1\]](#)[\[2\]](#)
- 2,3-Dibrom-hexan[\[1\]](#)[\[2\]](#)
- DTXSID40334856[\[1\]](#)[\[2\]](#)

- MFCD00239347[1][6]
- Hexane, 2,3-dibromo-, threo[4]
- (2R,3S)-2,3-dibromohexane[5][7]

## Physicochemical Properties

The following table summarizes the key quantitative data and physical properties of **2,3-Dibromohexane**.

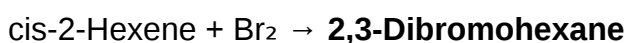
| Property          | Value                   | Source     |
|-------------------|-------------------------|------------|
| Molecular Formula | C6H12Br2                | [1][4][6]  |
| Molecular Weight  | 243.97 g/mol            | [1][4][6]  |
| Density           | 1.581 g/mL at 25 °C     | [8][9][10] |
| Boiling Point     | 90 °C at 16 mmHg        | [8][9][10] |
| Flash Point       | 113 °C                  | [8]        |
| Refractive Index  | n <sub>20/D</sub> 1.503 | [8][9][10] |
| Vapor Pressure    | 0.471 mmHg at 25°C      | [8]        |
| CAS Number        | 6423-02-5               | [1][6]     |

## Experimental Protocols

### Synthesis of 2,3-Dibromohexane

A documented method for the synthesis of **2,3-Dibromohexane** involves the bromination of an alkene. A specific example is the reaction of cis-2-hexene.

Reaction:

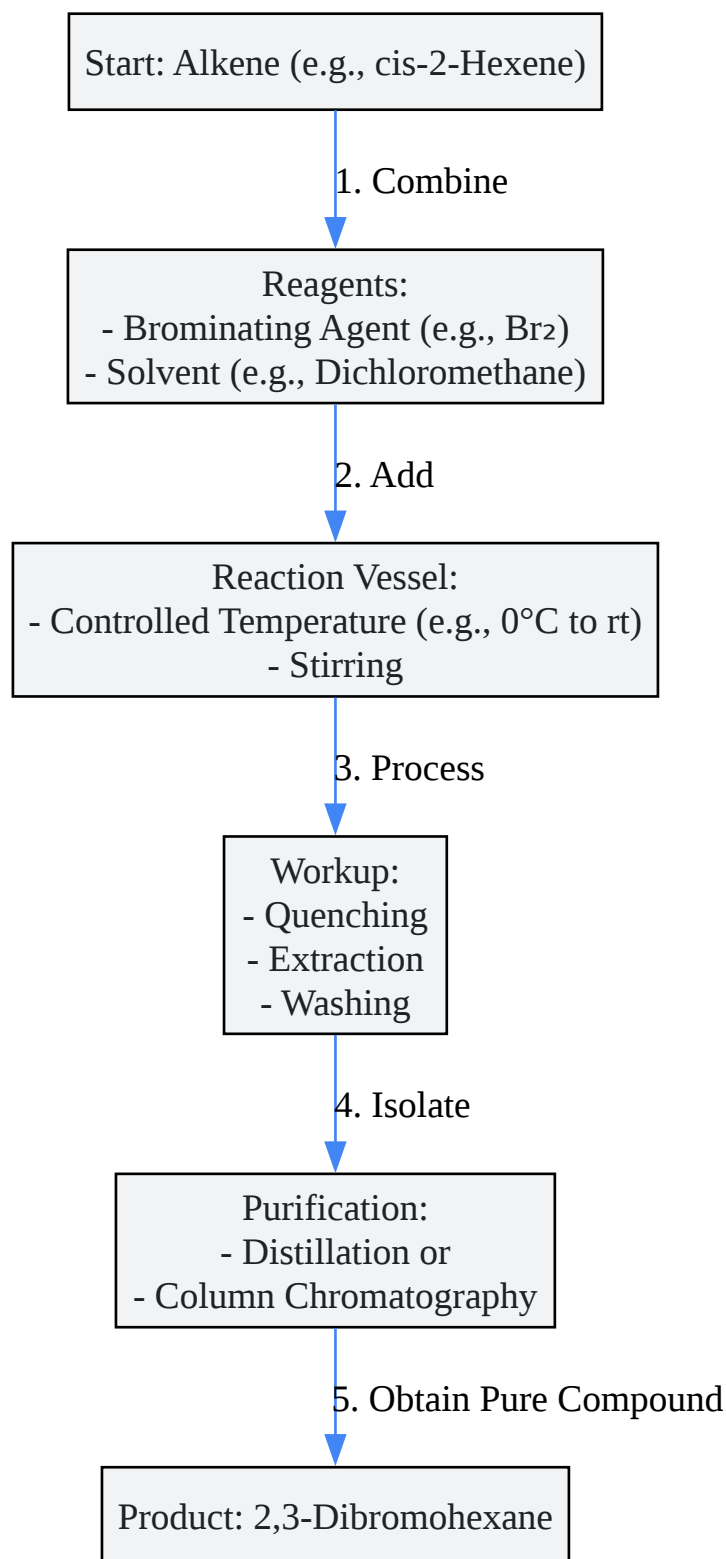


Experimental Conditions:

One reported synthesis involves the reaction of the alkene with dipotassium peroxodisulfate and potassium bromide in water. The reaction is carried out at 60°C for 12 hours, representing a green chemistry approach.<sup>[4]</sup>

A general process for preparing 2,3-dibromo-2-alkylalkanes involves reacting a 2-bromo-2-alkylalkane with bromine in the presence of HBr in a substantially anhydrous reaction system. This method is designed to inhibit the formation of tribromo-alkanes.<sup>[1]</sup>

Below is a generalized workflow for the synthesis of 2,3-dibromoalkanes from alkenes.



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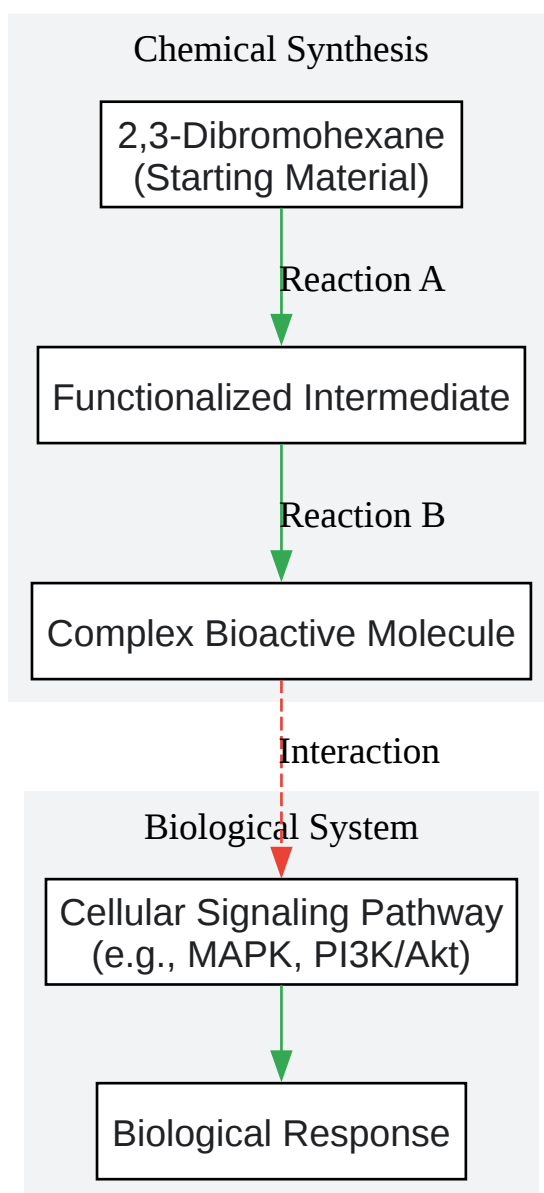
A generalized workflow for the synthesis of 2,3-dibromoalkanes.

## Applications in Drug Development and Signaling Pathways

Currently, there is no direct evidence in the reviewed scientific literature to suggest that **2,3-Dibromohexane** itself is a key intermediate in the synthesis of specific commercial drugs or that it plays a role in any known biological signaling pathways. Halogenated compounds are of significant interest in medicinal chemistry, and bromoalkanes can serve as versatile intermediates for the synthesis of more complex molecules. However, the focus is typically on the final, often more intricate, molecule rather than the simple alkyl halide precursor.

The primary contribution of compounds like **2,3-Dibromohexane** to potential drug development would likely be as a precursor or building block in the synthesis of larger, more complex molecules with potential biological activity.

The following diagram illustrates a conceptual relationship where a simple halogenated hydrocarbon could serve as a starting material for more complex, biologically active molecules that might interact with signaling pathways.



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Conceptual role of **2,3-Dibromohexane** in synthesizing bioactive molecules.

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